

Genotoxicity Assessment of Venlafaxine and Related Compounds: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N*-Nitroso Venlafaxine EP Impurity
H
Cat. No.: B15813761

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the genotoxicity assessment of the antidepressant drug venlafaxine and its primary metabolites. It is designed to be a core resource for researchers, scientists, and professionals involved in drug development and safety evaluation. This document summarizes key quantitative data from pivotal studies, details the experimental protocols for the most relevant genotoxicity assays, and visualizes complex workflows and biological pathways to facilitate understanding.

Executive Summary

Venlafaxine, a serotonin-norepinephrine reuptake inhibitor (SNRI), is widely prescribed for the treatment of major depressive disorder, anxiety, and panic disorders. A thorough evaluation of its genotoxic potential is crucial for a complete understanding of its safety profile. This guide synthesizes findings from a range of in vitro and in vivo studies, including bacterial reverse mutation assays (Ames test), chromosomal aberration assays, micronucleus tests, and single-cell gel electrophoresis (comet) assays.

The available data indicate that venlafaxine does not exhibit mutagenic properties in bacterial systems. However, some studies suggest a potential for clastogenic and aneugenic effects at higher concentrations in mammalian cells, both in vitro and in vivo. The primary active metabolite, O-desmethylvenlafaxine (ODV), has generally shown no genotoxic activity in standard test batteries. Data on the genotoxicity of the N-desmethylvenlafaxine (NDV) metabolite is limited. A recurring theme in the research points towards oxidative stress as a potential mechanism underlying the observed DNA damage at high concentrations of venlafaxine.

Quantitative Genotoxicity Data

The following tables summarize the quantitative results from key genotoxicity studies on venlafaxine and its major metabolite, O-desmethylvenlafaxine.

Table 1: Summary of In Vitro Genotoxicity Studies on Venlafaxine

Assay Type	Test System	Concentration/Dose Range	Metabolic Activation (S9)	Results	Reference
Bacterial Reverse Mutation (Ames)	Salmonella typhimurium strains	Not specified	With and without	Negative	[1]
Chromosomal Aberration	Human Peripheral Blood Lymphocytes	25, 50, 100 µg/mL	Without	Significant increase in structural chromosomal aberrations (concentration-dependent)	[2][3]
Micronucleus (CBMN)	Human Peripheral Blood Lymphocytes	25, 50, 100 µg/mL	Without	Significant increase in micronuclei frequency (concentration-dependent)	[2][3]
Cell Transformation	BALB/c-3T3 mouse cells	Not specified	Not specified	Negative	[4]
Sister Chromatid Exchange	Chinese Hamster Ovary (CHO) cells	Not specified	Not specified	Negative	[4]
Gene Mutation (HGPRT)	Chinese Hamster Ovary (CHO) cells	Not specified	Not specified	Negative	[4]

Table 2: Summary of In Vivo Genotoxicity Studies on Venlafaxine

Assay Type	Test System	Dose Range	Route of Administration	Key Findings	Reference
Micronucleus (Acute)	Mouse bone marrow	5, 50, 250 mg/kg	Oral	No significant increase in micronucleated polychromatic erythrocytes (MNPE), except at 250 mg/kg at 72h. [5][6]	[4][7]
Micronucleus (Subchronic)	Mouse bone marrow	1, 5, 10 mg/kg (daily for 5 weeks)	Oral	No increase in MNPE; significant increase in micronucleated normochromatic erythrocytes (MNNE) at 10 mg/kg in the last 3 weeks. [4][7]	[4][7]
Chromosomal Aberration	Rat bone marrow	Not specified	Not specified	Negative	[4]
Comet Assay	Mouse brain and liver cells	5, 50, 250 mg/kg	Intragastric	Significant DNA damage in brain and liver at 50 and 250 mg/kg. Oxidative	[8]

DNA damage
was observed
at all doses.
[\[3\]](#)[\[8\]](#)

Table 3: Summary of Genotoxicity Studies on O-desmethylvenlafaxine (ODV)

Assay Type	Test System	Concentration/Dose Range	Metabolic Activation (S9)	Results	Reference
Bacterial Reverse Mutation (Ames)	Not specified	Not specified	With and without	Negative	[9]
Chromosomal Aberration (in vitro)	Cultured CHO cells	Not specified	Not specified	Not clastogenic	[9]
Gene Mutation (in vitro)	CHO cells	Not specified	Not specified	Not genotoxic	[9]
Micronucleus (in vivo)	Mouse	Not specified	Not specified	Not clastogenic	[9]
Chromosomal Aberration (in vivo)	Rat	Not specified	Not specified	Not clastogenic	[9]
Cell Transformation	BALB/c-3T3 mouse embryo cells	Not specified	Not specified	Negative	[9]

Experimental Protocols

This section provides detailed methodologies for the key genotoxicity assays cited in this guide.

Bacterial Reverse Mutation Assay (Ames Test)

- Principle: This assay uses several strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations in genes required for histidine or tryptophan synthesis, respectively. The test evaluates the ability of a substance to cause reverse mutations (reversions) to a state where the bacteria can again synthesize the essential amino acid and grow on a minimal medium.
- Methodology:
 - Strains: A standard set of bacterial strains (e.g., *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA) are used to detect different types of mutations.
 - Metabolic Activation: The assay is performed both with and without a mammalian metabolic activation system (S9 fraction), typically derived from the livers of rats pre-treated with an enzyme-inducing agent like Aroclor 1254 or a combination of phenobarbital and β -naphthoflavone. This is to assess the genotoxicity of both the parent compound and its metabolites.
 - Exposure: The test compound at various concentrations, the bacterial culture, and the S9 mix (if applicable) are combined in molten top agar.
 - Plating: The mixture is poured onto minimal glucose agar plates.
 - Incubation: Plates are incubated at 37°C for 48-72 hours.
 - Scoring: The number of revertant colonies on each plate is counted. A substance is considered mutagenic if it induces a dose-dependent increase in the number of revertants compared to the solvent control, and this increase is reproducible.

In Vitro Mammalian Chromosomal Aberration Test

- Principle: This test identifies substances that cause structural damage to chromosomes in cultured mammalian cells.
- Methodology:

- Cell Culture: Human peripheral blood lymphocytes stimulated to divide with a mitogen (e.g., phytohemagglutinin) or a suitable mammalian cell line (e.g., Chinese Hamster Ovary - CHO) are used.
- Treatment: Cell cultures are exposed to at least three concentrations of the test substance, a negative control, and a positive control, both with and without S9 metabolic activation.
- Harvesting: After a suitable treatment period, a spindle inhibitor (e.g., colcemid) is added to arrest cells in the metaphase stage of mitosis.
- Slide Preparation: Cells are harvested, treated with a hypotonic solution, fixed, and dropped onto microscope slides.
- Staining: The slides are stained (e.g., with Giemsa) to visualize the chromosomes.
- Analysis: At least 200 well-spread metaphases per concentration are analyzed microscopically for chromosomal aberrations, such as chromatid and chromosome gaps, breaks, and exchanges. A significant, dose-dependent increase in the percentage of cells with structural aberrations indicates a positive result.

In Vivo Micronucleus Test

- Principle: This assay detects damage to chromosomes or the mitotic apparatus in erythroblasts in the bone marrow of treated animals. Micronuclei are small, extranuclear bodies that are formed from chromosome fragments or whole chromosomes that lag behind during cell division.
- Methodology:
 - Animal Dosing: Typically, rodents (mice or rats) are administered the test substance, usually via the clinical route of administration, at three dose levels, along with a vehicle control and a positive control.
 - Sample Collection: At appropriate time points after dosing (e.g., 24 and 48 hours), bone marrow is extracted from the femur or tibia.

- Slide Preparation: A bone marrow smear is prepared on a microscope slide.
- Staining: The slides are stained with a dye that allows for the differentiation of polychromatic erythrocytes (PCEs; immature red blood cells) and normochromatic erythrocytes (NCEs; mature red blood cells), such as Giemsa or acridine orange.
- Analysis: At least 2000 PCEs per animal are scored for the presence of micronuclei. The ratio of PCEs to NCEs is also determined to assess cytotoxicity (myelosuppression). A statistically significant, dose-dependent increase in the frequency of micronucleated PCEs indicates a positive result.

In Vivo Comet Assay (Single Cell Gel Electrophoresis)

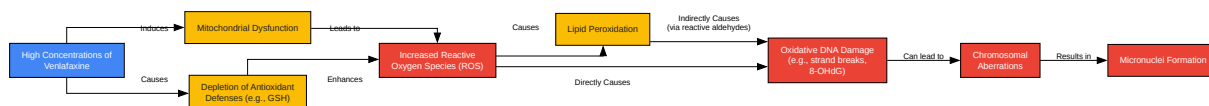
- Principle: This is a sensitive method for detecting DNA strand breaks in individual cells. Cells are embedded in agarose on a microscope slide, lysed, and subjected to electrophoresis. Damaged DNA, containing fragments and relaxed loops, migrates away from the nucleus, forming a "comet" shape. The intensity of the comet tail relative to the head is proportional to the amount of DNA damage.
- Methodology:
 - Animal Treatment and Tissue Collection: Animals are treated with the test substance as in other in vivo assays. Tissues of interest (e.g., liver, brain) are collected and single-cell suspensions are prepared.^[8]
 - Slide Preparation: A small number of cells are mixed with low-melting-point agarose and layered onto a microscope slide pre-coated with normal melting point agarose.
 - Lysis: The slides are immersed in a lysis solution (containing high salt and detergents) to remove cell membranes, cytoplasm, and most nuclear proteins, leaving behind the DNA as nucleoids.
 - Alkaline Unwinding and Electrophoresis: The slides are placed in an alkaline electrophoresis buffer (pH > 13) to unwind the DNA and expose alkali-labile sites. Electrophoresis is then performed at a low voltage.

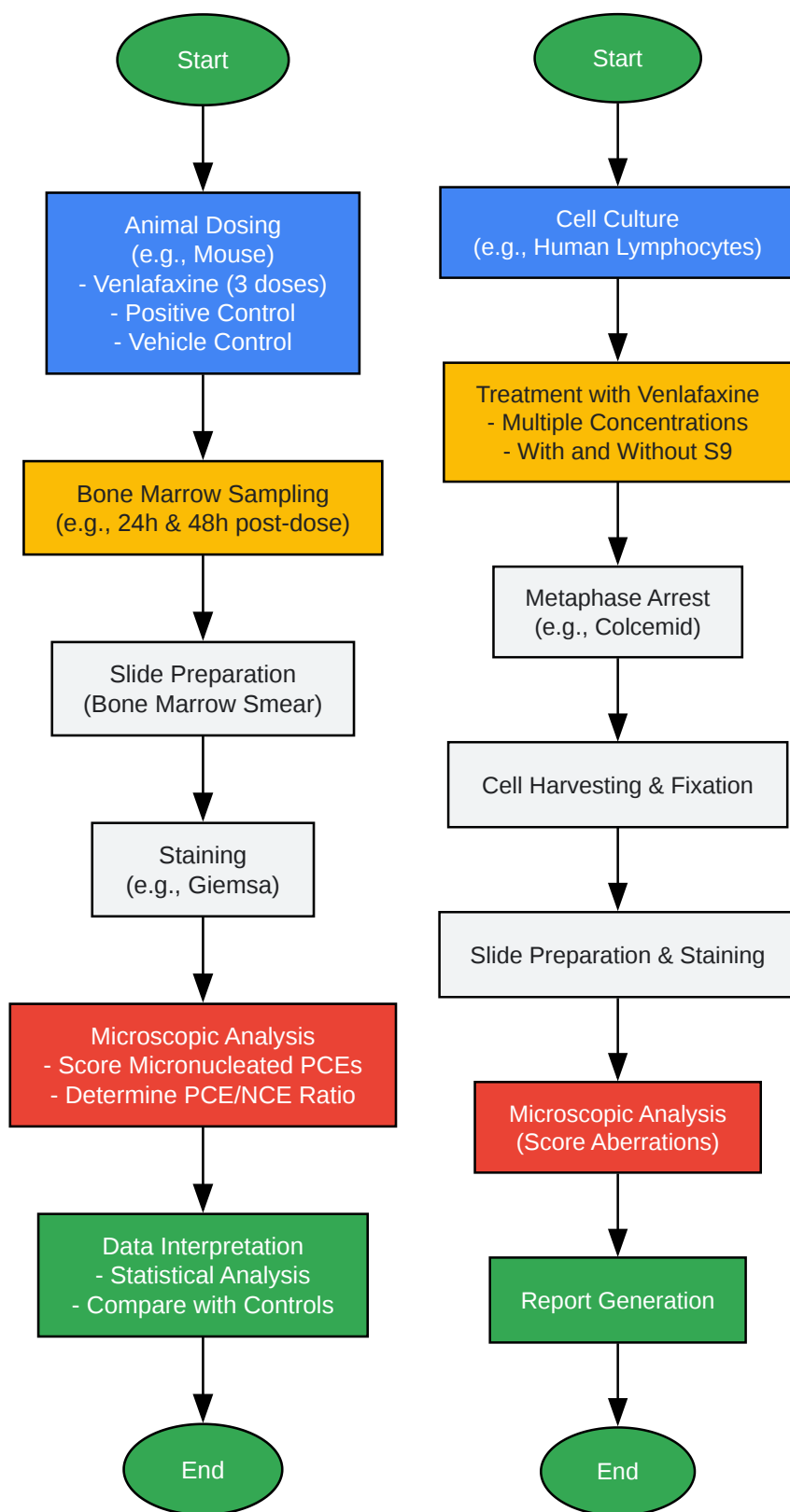
- Neutralization and Staining: The slides are neutralized and stained with a fluorescent DNA dye (e.g., ethidium bromide or SYBR Green).
- Visualization and Scoring: The slides are examined using a fluorescence microscope. The extent of DNA damage is quantified by image analysis software, which measures parameters such as tail length, percentage of DNA in the tail, and tail moment. A significant increase in these parameters in treated groups compared to the control group indicates DNA damage.

Signaling Pathways and Experimental Workflows

Proposed Signaling Pathway for Venlafaxine-Induced Genotoxicity

The available evidence suggests that at high concentrations, venlafaxine may induce genotoxicity through the generation of oxidative stress. This can lead to DNA damage either directly through the action of reactive oxygen species (ROS) or indirectly through the formation of lipid peroxidation products that can form DNA adducts.[8][10]





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References

- 1. Venlafaxine modulates depression-induced oxidative stress in brain and medulla of rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effects of venlafaxine on the expression level and methylation status of genes involved in oxidative stress in rats exposed to a chronic mild stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Investigation of the DNA Damage and Oxidative Effect Induced by Venlafaxine in Mouse Brain and Liver Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. scielo.br [scielo.br]
- 5. researchgate.net [researchgate.net]
- 6. Genotoxic and cytotoxic evaluation of venlafaxine in an acute and a subchronic assay in mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. scielo.br [scielo.br]
- 8. mdpi.com [mdpi.com]
- 9. Effects of venlafaxine on the expression level and methylation status of genes involved in oxidative stress in rats exposed to a chronic mild stress - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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